

JK184 Experimental Protocols for Breast Cancer Cell Lines: Application Notes

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Compound of Interest

Compound Name: JK184

Cat. No.: B1672961

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These application notes provide detailed experimental protocols for the investigation of **JK184**, a potent Hedgehog (Hh) signaling pathway inhibitor, in the context of breast cancer cell lines. The following sections offer step-by-step methodologies for key assays, a summary of quantitative data on **JK184**'s effects, and visual representations of the relevant signaling pathways and experimental workflows.

Introduction

JK184 is a small molecule inhibitor that targets the Hedgehog (Hh) signaling pathway by specifically inhibiting the transcriptional activity of Glioma-associated oncogene homolog (Gli) transcription factors.^{[1][2]} Aberrant Hh signaling has been implicated in the progression of various cancers, including breast cancer.^[1] Furthermore, studies have revealed that **JK184** can induce cell death in breast cancer cells through the inhibition of the Akt/mTOR pathway, leading to cytoprotective autophagy.^{[1][3]} This suggests that a combination therapy of **JK184** with autophagy inhibitors may be a promising therapeutic strategy.^{[1][3]}

Data Presentation

The following tables summarize the quantitative data regarding the efficacy of **JK184** in different cancer cell lines.

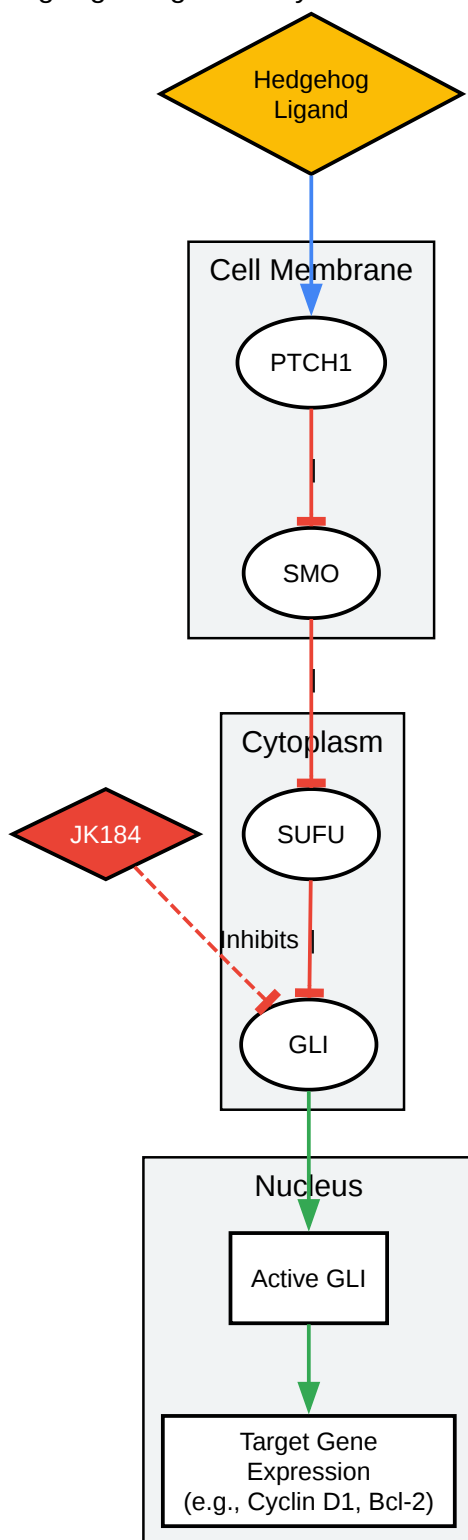
Cell Line	Cancer Type	IC50 Value (JK184)	Citation
Panc-1	Pancreatic Cancer	23.7 ng/mL	[2]
BxPC-3	Pancreatic Cancer	34.3 ng/mL	[2]
HUVEC	Endothelial Cells	6.3 µg/mL (after 3 days)	[2]
Shh Light II (Mouse)	-	30 nM	[2]

Note: Specific IC50 values for a broad range of breast cancer cell lines are not readily available in a tabular format in the reviewed literature. However, studies indicate that **JK184** inhibits the growth of MCF-7, MDA-MB-231, MDA-MB-468, BT549, and SKBR3 breast cancer cell lines in a dose-dependent manner.[1] Claudin-low breast cancer cell lines have been noted to be more sensitive to **JK184** treatment.[2]

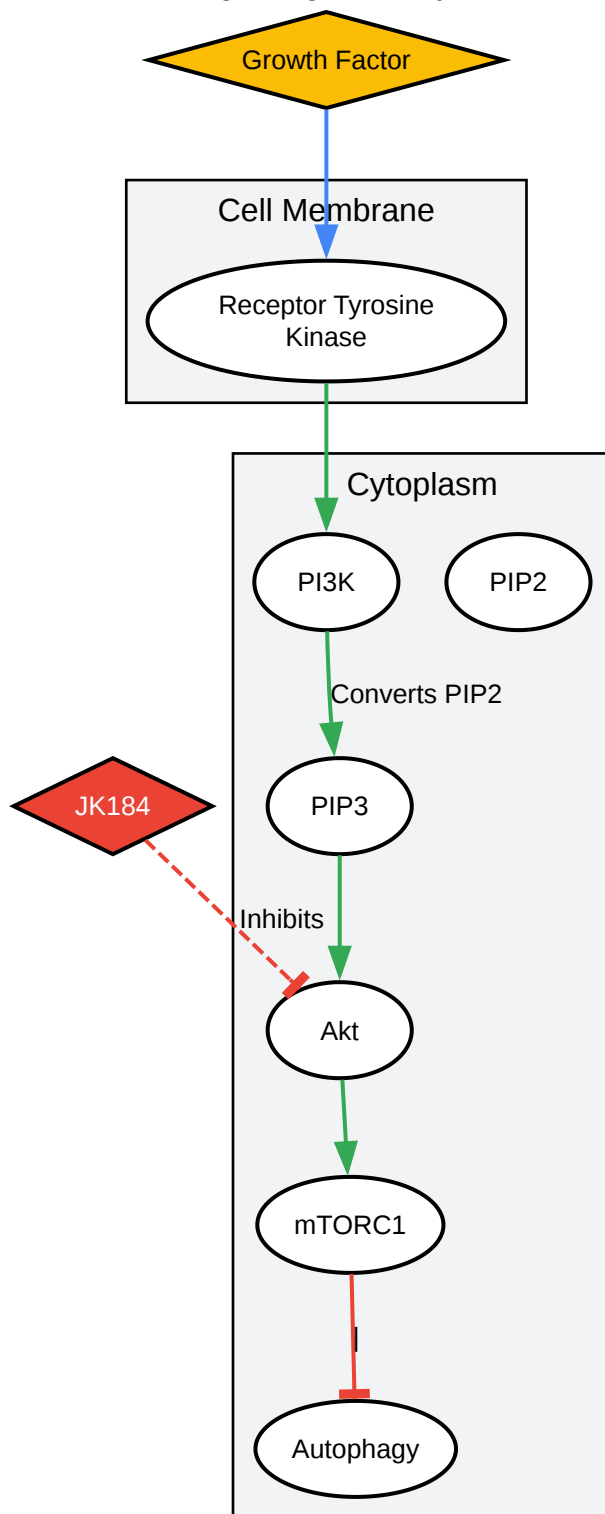
Signaling Pathways

The following diagrams illustrate the signaling pathways affected by **JK184**.

Hedgehog Signaling Pathway and JK184 Inhibition

[Click to download full resolution via product page](#)Caption: Hedgehog signaling pathway with **JK184** inhibition of GLI.

Akt/mTOR Signaling Pathway and JK184



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References

- 1. Inhibition of JK184-Induced Cytoprotective Autophagy Potentiates JK184 Antitumor Effects in Breast Cancer - PMC [pmc.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. Inhibition of JK184-Induced Cytoprotective Autophagy Potentiates JK184 Antitumor Effects in Breast Cancer - PubMed [pubmed.ncbi.nlm.nih.gov]
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